

# Essential Safety and Handling Guide for FLLL31 (Tetramethylcurcumin)

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## Compound of Interest

Compound Name: FLLL31

Cat. No.: B1672838

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **FLLL31**, also known as Tetramethylcurcumin. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

**FLLL31** is a synthetic curcuminoid and an effective inhibitor of STAT3 phosphorylation.[1][2] While it is not classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.122), it is imperative to handle it with care, following good industrial hygiene and safety practices.[3] This compound is intended for research use only and is not for human or veterinary use.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **FLLL31** is provided in the table below.

Property	Value
Chemical Name	Tetramethylcurcumin
Synonyms	FLLL31, (1E,6E)-1,7-bis(3,4-dimethoxyphenyl)-4,4-dimethyl-1,6-heptadiene-3,5-dione
CAS Number	52328-97-9
Molecular Formula	C25H28O6
Molecular Weight	424.49 g/mol
Appearance	Solid
Storage Temperature	-20°C

Sources:[\[2\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **FLLL31**.

PPE Category	Recommended Equipment	Specifications and Use
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin contact.
Eye/Face Protection	Safety glasses or goggles	Use eye protection to guard against splashes or dust.
Skin and Body Protection	Laboratory coat, long-sleeved clothing	Wear a lab coat and ensure skin is not exposed to prevent accidental contact.
Respiratory Protection	Not required under normal use	Ensure adequate ventilation. If dust is generated, use a NIOSH-approved respirator.

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **FLLL31** and ensuring a safe working environment.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)
- Avoid creating dust.[\[3\]](#)
- Ensure adequate ventilation, especially in confined areas.[\[3\]](#)
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store at the recommended temperature of -20°C.[\[3\]](#)[\[4\]](#)

## Emergency Procedures

In the event of accidental exposure or spillage, follow these first aid and cleanup measures.

Emergency Situation	First Aid / Spill Response
Eye Contact	Rinse immediately with plenty of water.
Skin Contact	Wash skin with soap and water.[3]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.[3]
Ingestion	Clean mouth with water. Never give anything by mouth to an unconscious person.[3]
Spill	Use personal protective equipment. Cover a powder spill with a plastic sheet or tarp to minimize spreading. Take up mechanically and place in appropriate containers for disposal. Clean the contaminated surface thoroughly.[3]

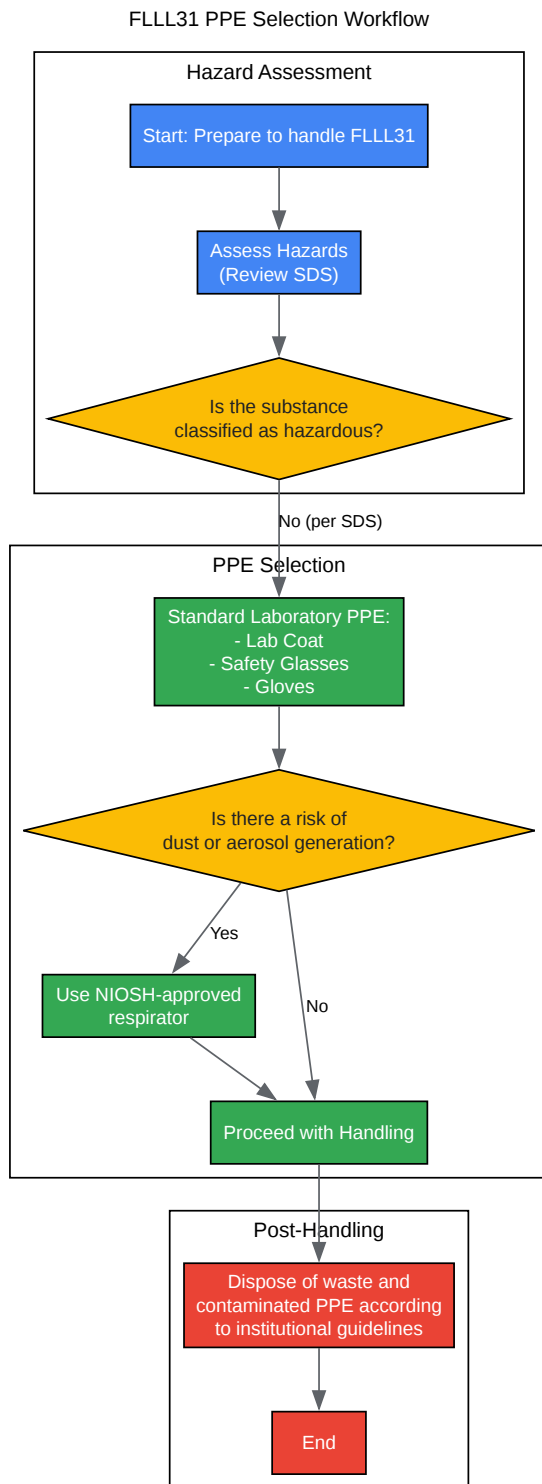
## Disposal Plan

Dispose of **FLLL31** and any contaminated materials in accordance with local, state, and federal regulations.

- Unused Product: Dispose of contents and container to an approved waste disposal plant.
- Contaminated PPE: Dispose of as potentially contaminated waste according to institutional guidelines.
- General Guidance: Do not allow the product to enter drains.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment (PPE) when handling **FLLL31**.



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Caption: PPE Selection Workflow for **FLLL31**.

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